

3-Amino-4-hydroxybenzoic acid CAS number and properties

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Compound of Interest

Compound Name: 3-Amino-4-hydroxybenzoic acid

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Technical Guide: 3-Amino-4-hydroxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Amino-4-hydroxybenzoic acid** (3,4-AHBA), a significant molecule with diverse applications in chemical synthesis and biotechnology. This document details its chemical and physical properties, experimental protocols for its synthesis, key applications, and safety and handling information.

Chemical Identification and Properties

3-Amino-4-hydroxybenzoic acid is a monohydroxybenzoic acid, specifically 4-hydroxybenzoic acid with an amino substituent at the 3-position.^{[1][2]} It is also recognized as an endogenous metabolite, having been identified in organisms like *Streptomyces griseus*.^[2]

Table 1: Chemical Identifiers for **3-Amino-4-hydroxybenzoic Acid**

Identifier	Value
CAS Number	1571-72-8[2][3][4]
Molecular Formula	C ₇ H ₇ NO ₃ [2][3]
IUPAC Name	3-amino-4-hydroxybenzoic acid[2]
Synonyms	4-Hydroxy-3-aminobenzoic acid, 3,4-AHBA[2][5]
EC Number	216-390-2[4][5]
PubChem CID	65083[2]
Beilstein/REAXYS	972238[4][5]
SMILES	C1=CC(=C(C=C1C(=O)O)N)O[2][3]
InChIKey	MRBKRZAPGUCWOS-UHFFFAOYSA-N[4][6]

Table 2: Physicochemical Properties of **3-Amino-4-hydroxybenzoic Acid**

Property	Value	Source(s)
Molecular Weight	153.14 g/mol	[3][4]
Appearance	Gray to tan crystalline powder	[5][7]
Melting Point	201-208 °C (decomposes)	[3][4][5]
Boiling Point	347-388.8 °C (estimated)	[3][5]
Solubility	Very soluble in water. Soluble in other solvents.	[1][5][7]
pKa	4.73	[5]
UV Absorption (λmax)	308 nm (in H ₂ O at pH 11)	[1]

Synthesis and Experimental Protocols

3-Amino-4-hydroxybenzoic acid can be synthesized through various chemical and biological routes. A common laboratory-scale chemical synthesis involves the reduction of 4-hydroxy-3-

nitrobenzoic acid.

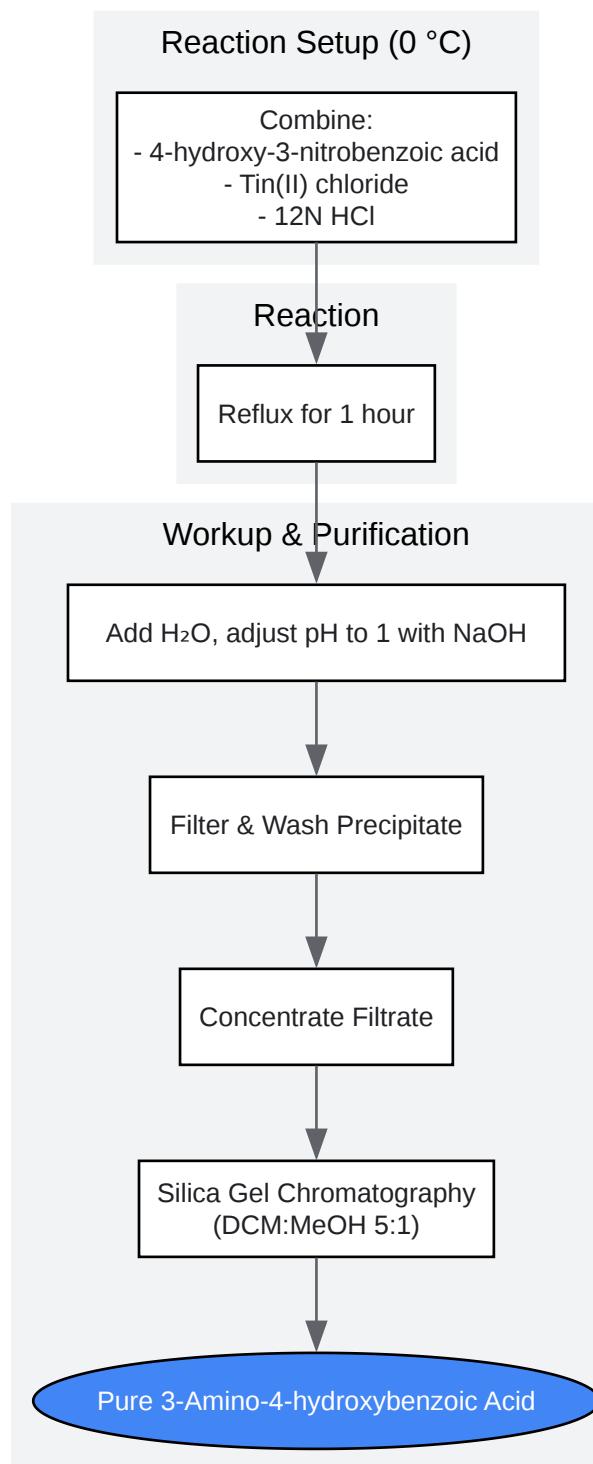
Chemical Synthesis via Reduction of 4-Hydroxy-3-nitrobenzoic Acid

This protocol details the reduction of a nitro group to an amine using tin(II) chloride in an acidic medium.

Experimental Protocol:

- **Reaction Setup:** To a reaction vessel, sequentially add tin(II) chloride (SnCl_2 ; 1.09 mmol), 12 N hydrochloric acid (HCl; 1.5 mL), and 4-hydroxy-3-nitrobenzoic acid (0.55 mmol) at 0 °C.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 1 hour.
- **pH Adjustment & Precipitation:** After the reaction is complete, add water to the mixture. Adjust the pH to 1 using a 2 N sodium hydroxide (NaOH) solution. This will cause a precipitate to form.
- **Filtration and Washing:** Collect the precipitate by filtration and wash it with distilled water.
- **Workup:** Concentrate the filtrate under vacuum. Add methanol to the resulting residue, which may form another precipitate. Filter this solid, and re-concentrate the filtrate in vacuo.
- **Purification:** Purify the final residue using silica gel column chromatography. Elute with a solvent system of dichloromethane and methanol (5:1, v/v) to yield **3-amino-4-hydroxybenzoic acid** as a brown solid.^[8]

A diagram of this experimental workflow is provided below.

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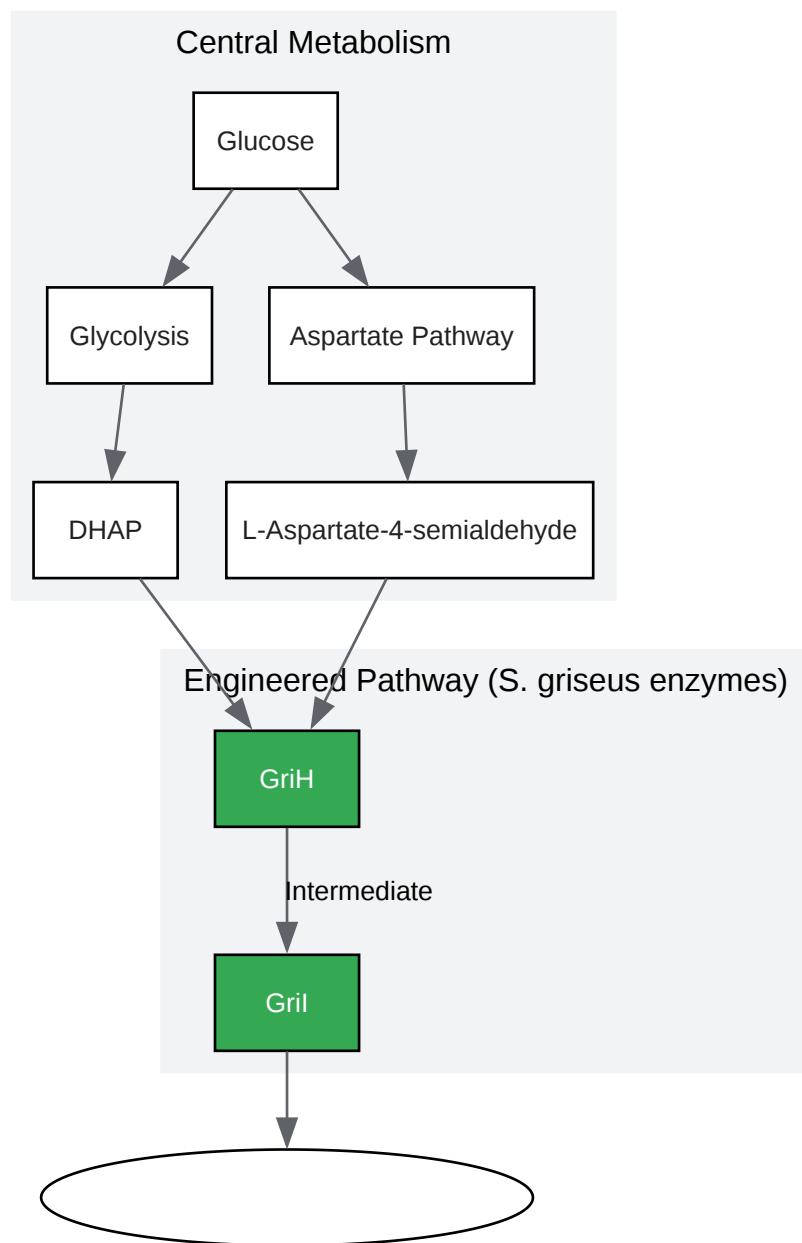
Chemical Synthesis Workflow for 3,4-AHBA.

Other reported synthesis methods include catalytic hydrogenation using a palladium on carbon (Pd/C) catalyst.[9][10]

Biological Synthesis Pathway

Recent research in metabolic engineering has enabled the microbial production of 3,4-AHBA from glucose. This biosynthetic pathway has been established in recombinant *Corynebacterium glutamicum* by introducing two key enzymes, GriH and Gril, from *Streptomyces griseus*.[4]

The pathway diverges from central carbon metabolism. Dihydroxyacetone phosphate (DHAP) from glycolysis and L-aspartate-4-semialdehyde from the aspartate metabolic pathway serve as precursors.[4] These are converted into 3,4-AHBA in a two-step enzymatic reaction. This bio-based production is of significant interest for creating sustainable precursors for advanced materials.[4]



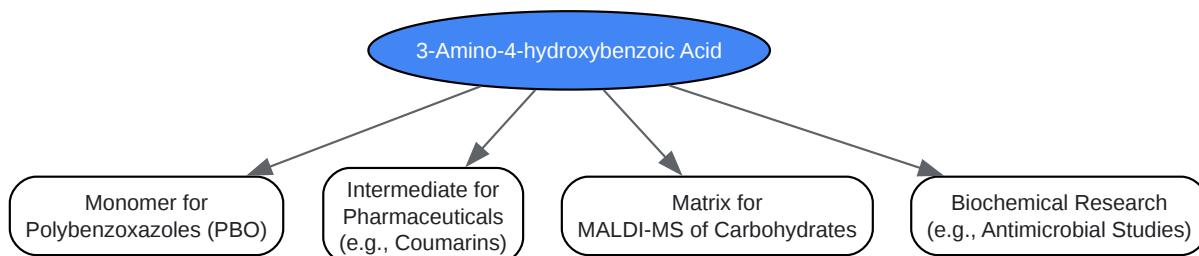
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Microbial Biosynthesis of 3,4-AHBA.

Applications in Research and Development

3-Amino-4-hydroxybenzoic acid is a versatile building block and compound with several key applications.

- Polymer Chemistry: It is a crucial monomer for the synthesis of high-performance AB polybenzoxazole (PBO) ordered polymers.[11] These materials are known for their exceptional thermal stability and mechanical strength.[7]
- Pharmaceutical Synthesis: The molecule serves as an important intermediate in the synthesis of various pharmaceutical compounds, including coumarin derivatives, which have broad applications in biochemistry and pharmacology.[3]
- MALDI Mass Spectrometry: It has been used as a specific matrix for the Matrix-Assisted Laser Desorption/Ionization (MALDI) analysis of carbohydrates.[1]
- Biochemical Research: As a metabolite and chemical probe, it is used in studies to advance drug discovery and understand biological processes. One study noted its potential as an antimicrobial agent against HIV.



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Key Applications of 3-Amino-4-hydroxybenzoic Acid.

Safety and Handling

3-Amino-4-hydroxybenzoic acid is classified as hazardous. Appropriate safety precautions must be observed during its handling and storage.

Table 3: GHS Hazard Information

Hazard Statement	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[2]
Skin Corrosion/Irritation	H315	Causes skin irritation[2]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[2]
STOT, Single Exposure	H335	May cause respiratory irritation[2]

Handling and Storage Recommendations:

- **Handling:** Use in a well-ventilated area. Avoid breathing dust, vapor, mist, or gas.[5] Avoid all personal contact, including inhalation and contact with skin and eyes.[5] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask or respirator.[4][5]
- **Storage:** Store in a cool, dry, dark place in a tightly sealed container.[3][5][7] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[5] The material may be light and air-sensitive.
- **First Aid:** In case of contact with eyes or skin, flush with plenty of water for at least 15 minutes.[5] If inhaled, move to fresh air.[5] If ingested, get medical aid.[5]

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